

"2-Oxazolidinone, 3-methyl-" physical and chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Oxazolidinone, 3-methyl-

Cat. No.: B034835

[Get Quote](#)

An In-depth Technical Guide to 3-Methyl-2-Oxazolidinone

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and potential applications of 3-methyl-2-oxazolidinone. The information is tailored for researchers, scientists, and professionals in drug development and materials science who are interested in the characteristics and utility of this heterocyclic compound.

Core Physical and Chemical Properties

3-Methyl-2-oxazolidinone, identified by the CAS number 19836-78-3, is a five-membered heterocyclic compound.^[1] It presents as a colorless to pale yellow liquid at room temperature and possesses a subtle, characteristic odor.^[2] Its structure features a methyl group attached to the nitrogen atom of the oxazolidinone ring, which influences its physical and chemical behavior.

Identification and Nomenclature

Identifier	Value
IUPAC Name	3-methyl-1,3-oxazolidin-2-one[3]
Synonyms	3-Methyl-2-oxazolidone, N-Methyl-2-oxazolidinone, N-Methyloxazolidone[3][4]
CAS Number	19836-78-3[4]
Molecular Formula	C ₄ H ₇ NO ₂ [4]
Molecular Weight	101.10 g/mol [5]
InChI Key	VWIIJDNADIEEDB-UHFFFAOYSA-N[6]
Canonical SMILES	CN1CCOC1=O[3]

Physicochemical Data

The following table summarizes the key physicochemical properties of 3-methyl-2-oxazolidinone, providing a quantitative snapshot of its characteristics.

Property	Value	Reference
Melting Point	15 °C	[4][7]
Boiling Point	87-90 °C at 1 mmHg	[4][7]
Density	1.17 g/mL at 25 °C	[4][5]
Refractive Index (n ₂₀ /D)	1.454	[4][5]
Flash Point	>110 °C (>230 °F)	[4][8]
Water Solubility	Moderately soluble	[2]
logP (Octanol/Water Partition Coefficient)	-0.1	[3]
Vapor Pressure	0.00877 mmHg at 25°C	[4]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of 3-methyl-2-oxazolidinone. Key spectral data are summarized below.

Spectroscopic Technique	Data Highlights
^1H NMR	Spectral data is available, providing information on the proton environment in the molecule. [2]
^{13}C NMR	Spectral data is available for the carbon skeleton of the compound. [2]
Infrared (IR) Spectroscopy	IR spectra are available, showing characteristic absorption bands for the functional groups present. [2]
Mass Spectrometry (MS)	The mass spectrum shows a molecular ion peak corresponding to its molecular weight. [2]

Experimental Protocols

While specific, detailed experimental protocols for the synthesis of 3-methyl-2-oxazolidinone are not extensively published under its direct name, general methods for the synthesis of N-substituted oxazolidinones are well-established. These can be adapted for the preparation of the target compound.

General Synthesis of N-Alkyl-2-Oxazolidinones

A common route for the synthesis of N-alkyl-2-oxazolidinones involves the reaction of a corresponding N-alkylethanolamine with a carbonylating agent.

Materials:

- N-methylethanolamine
- A carbonylating agent (e.g., diethyl carbonate, phosgene, or a phosgene equivalent like triphosgene)
- A suitable base (e.g., sodium methoxide, potassium carbonate)

- An appropriate solvent (e.g., ethanol, toluene)

Procedure:

- To a solution of N-methylethanolamine in a suitable solvent, a base is added.
- The carbonylating agent (e.g., diethyl carbonate) is then added, often dropwise, to the reaction mixture.
- The mixture is heated to reflux and stirred for a specified period, typically several hours, while monitoring the reaction progress by a suitable technique such as thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, the reaction mixture is cooled, and the solvent is removed under reduced pressure.
- The resulting crude product is then purified.

Purification Protocol

A reported method for the purification of 3-methyl-2-oxazolidinone involves the following steps:

Procedure:

- The crude product is first purified by successive fractional freezing.
- The partially purified compound is then dried over 4A molecular sieves in a dry box for 48 hours.
- Finally, the dried product is distilled under high vacuum to yield the pure 3-methyl-2-oxazolidinone.^[9]

Visualizations

To better illustrate the concepts discussed, the following diagrams have been generated using the DOT language.

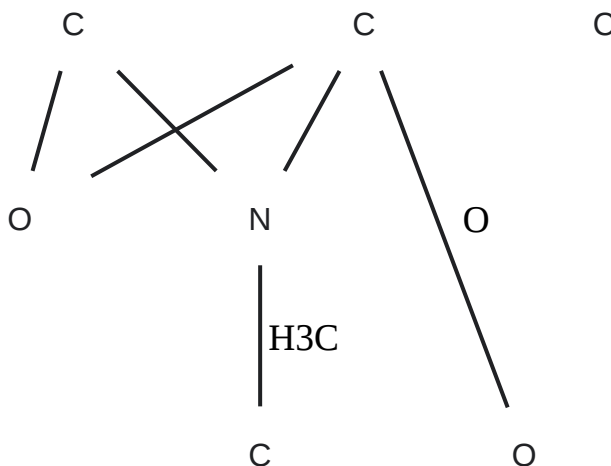


Figure 1: Molecular Structure of 3-Methyl-2-Oxazolidinone

[Click to download full resolution via product page](#)

Figure 1: Molecular Structure of 3-Methyl-2-Oxazolidinone

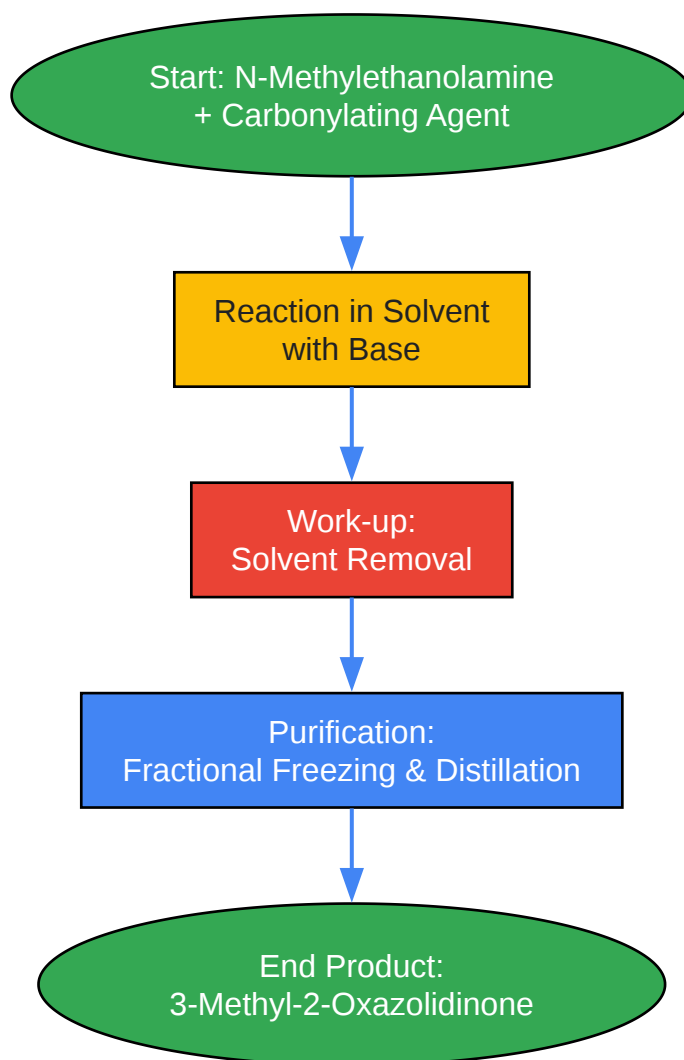


Figure 2: General Synthesis Workflow

[Click to download full resolution via product page](#)

Figure 2: General Synthesis Workflow

Applications and Biological Relevance

3-Methyl-2-oxazolidinone serves as a versatile building block in organic synthesis.[4] It is notably used as a component in electrolyte solutions for lithium batteries, where it contributes to enhancing performance and safety.[8]

In the pharmaceutical industry, this compound is employed as a solvent and a reaction medium.[4] More significantly, it is a key intermediate in the synthesis of more complex

molecules.[10] The oxazolidinone ring is a critical pharmacophore in a class of antibiotics that inhibit bacterial protein synthesis by binding to the 50S ribosomal subunit.[11] While 3-methyl-2-oxazolidinone itself is not an antibiotic, its structural motif is integral to the development of these therapeutic agents. Its role in chiral synthesis is also noteworthy, where it can be a precursor for creating enantiomerically pure pharmaceuticals.[10]

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, 3-methyl-2-oxazolidinone may cause serious eye damage.[3] It is also classified as very toxic to aquatic life with long-lasting effects.[3] Therefore, appropriate personal protective equipment, including safety goggles and gloves, should be worn when handling this chemical. [11] It should be stored in a dry, cool, and well-ventilated place in a tightly closed container.[11] Standard safe laboratory practices should be followed to avoid skin and eye contact, and inhalation.[11]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. rsc.org [rsc.org]
- 2. 2-Oxazolidinone, 3-methyl- | C₄H₇NO₂ | CID 29831 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. A Novel Synthesis of Oxazolidinone Derivatives (A Key Intermediate of Linezolid) – Oriental Journal of Chemistry [orientjchem.org]
- 4. nbinno.com [nbinno.com]
- 5. discovery.researcher.life [discovery.researcher.life]
- 6. spectrabase.com [spectrabase.com]
- 7. webbook.nist.gov [webbook.nist.gov]
- 8. scbt.com [scbt.com]

- 9. researchgate.net [researchgate.net]
- 10. mdpi.com [mdpi.com]
- 11. Oxazolidinone Antibiotics: Chemical, Biological and Analytical Aspects - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. ["2-Oxazolidinone, 3-methyl-" physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b034835#2-oxazolidinone-3-methyl-physical-and-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com